

Quality Control for Synthetic Cyclic tri-AMP: A Technical Support Guide

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Compound of Interest

Compound Name: Cyclic tri-AMP

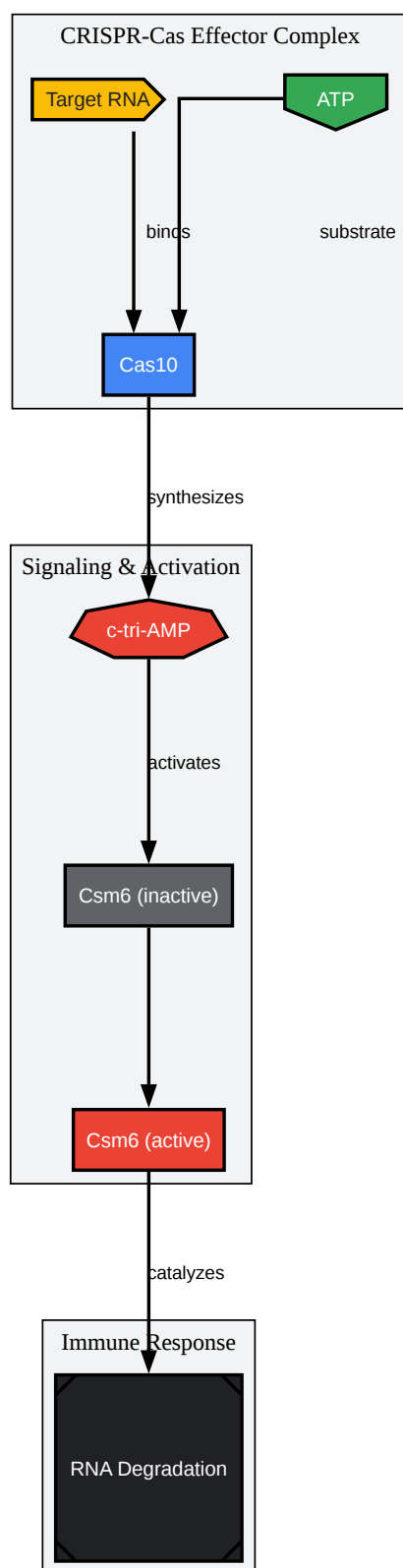
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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for the quality control of synthetic **cyclic tri-AMP** (c-tri-AMP).

Introduction to Cyclic tri-AMP Signaling

Cyclic tri-AMP (c-tri-AMP) is a cyclic oligonucleotide that functions as a second messenger in prokaryotic Type III CRISPR-Cas immune systems. Upon viral RNA recognition by the CRISPR-Cas complex, the Cas10 subunit synthesizes c-tri-AMP. This signaling molecule then allosterically activates the ribonuclease Csm6, which proceeds to degrade viral and host RNA, effectively neutralizing the threat.^{[1][2][3]}



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Figure 1. Type III CRISPR-Cas signaling pathway involving c-tri-AMP.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage and handling conditions for synthetic c-tri-AMP?

A1: Synthetic c-tri-AMP is typically supplied as a lyophilized solid. For long-term storage, it should be kept at -20°C. Short-term exposure to ambient temperatures (up to one week) is generally acceptable. When preparing solutions, dissolve the lyophilized powder in nuclease-free water or a suitable buffer (e.g., Tris-HCl, pH 7.5). To ensure complete dissolution, it is recommended to rinse the tube walls and use vortexing or sonication.

Q2: What is the expected purity of synthetic c-tri-AMP?

A2: High-quality synthetic c-tri-AMP should have a purity of $\geq 98\%$ as determined by High-Performance Liquid Chromatography (HPLC). Additionally, it should be tested for endotoxin levels, which should typically be low (e.g., ≤ 2.5 EU/ml).

Q3: How can I confirm the identity of my synthetic c-tri-AMP?

A3: The identity of synthetic c-tri-AMP can be confirmed using high-resolution mass spectrometry (HRMS). The experimentally determined mass should match the theoretical exact mass of c-tri-AMP ($C_{30}H_{36}N_{15}O_{18}P_3$), which is 987.16 g/mol for the free acid.

Q4: My c-tri-AMP solution appears as small droplets instead of a uniform solution. Is this normal?

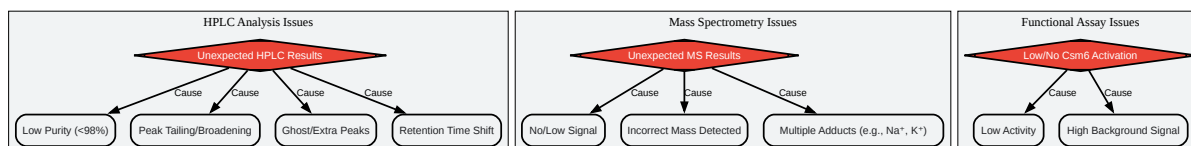
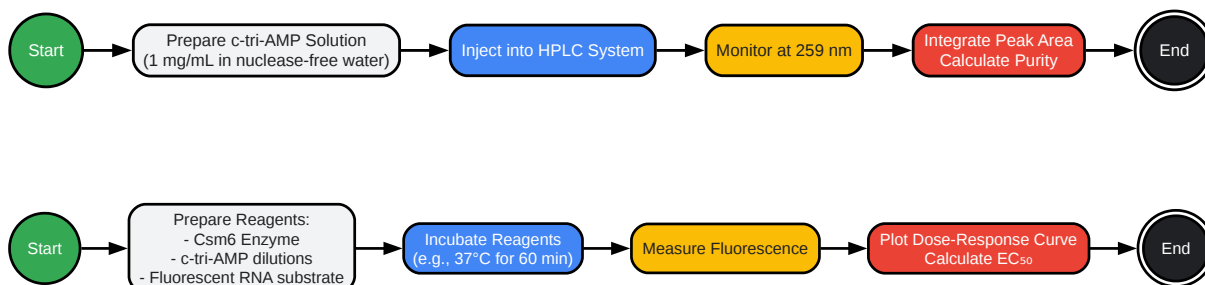
A4: Yes, this can be normal. Lyophilized c-tri-AMP is sensitive to humidity and can sometimes contract into small, dense droplets. The product is typically located at the bottom of the tube. Careful rinsing and vortexing should ensure that the entire product is dissolved.

Quality Control Experimental Protocols

The quality of synthetic c-tri-AMP is typically assessed by a combination of analytical techniques to verify its purity, identity, and biological activity.

Purity Analysis by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a reverse-phase HPLC method for determining the purity of a synthetic c-tri-AMP sample.



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- 2. Type III CRISPR-Cas Systems: Deciphering the Most Complex Prokaryotic Immune System - PMC [pmc.ncbi.nlm.nih.gov]

- 3. researchgate.net [researchgate.net]
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